

Essential Safety and Handling Protocols for UCB-11056

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Compound of Interest

Compound Name: UCB-11056

Cat. No.: B1682056

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of **UCB-11056**.

This document provides crucial safety and logistical information for the handling of **UCB-11056**, a modulator of cyclic AMP generation with potential nootropic properties.^[1] Given its classification as a research chemical for laboratory use only, adherence to stringent safety protocols is paramount to ensure the well-being of personnel and the integrity of experimental outcomes.

Compound Identification and Hazard Assessment

While **UCB-11056** may be shipped as a non-hazardous chemical, its biological activity necessitates careful handling.^[1] As a modulator of cyclic AMP, it is designed to have physiological effects, and therefore, exposure should be minimized. The following table summarizes key identification information for **UCB-11056**.

Identifier	Value
IUPAC Name	2-((4-(4-Morpholinyl)-6-propyl-1,3,5-triazin-2-yl)amino)-ethanol[1]
CAS Number	127390-77-6[1]
Molecular Formula	C12H21N5O2[1]
Molecular Weight	267.33 g/mol [1]
Appearance	Solid powder[1]
Known Activity	Modulator of cyclic AMP generation[1]

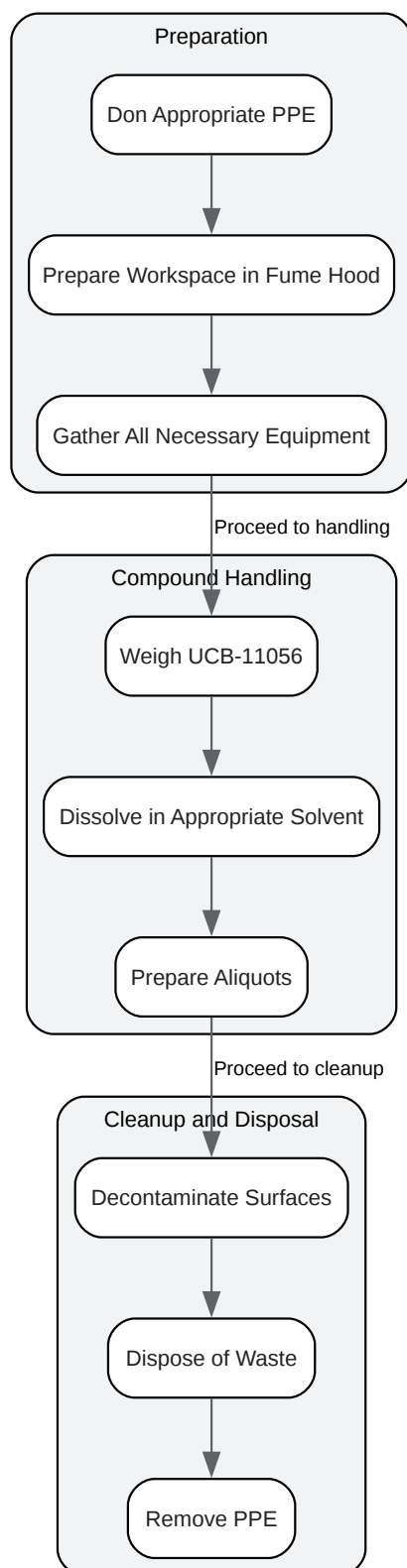
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the minimum required PPE for handling **UCB-11056**.

Protection Type	Specific Equipment	Purpose
Hand Protection	Nitrile gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood.	To prevent inhalation of the powder form.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **UCB-11056** will minimize risks. The following experimental workflow provides a logical sequence for safe laboratory operations.



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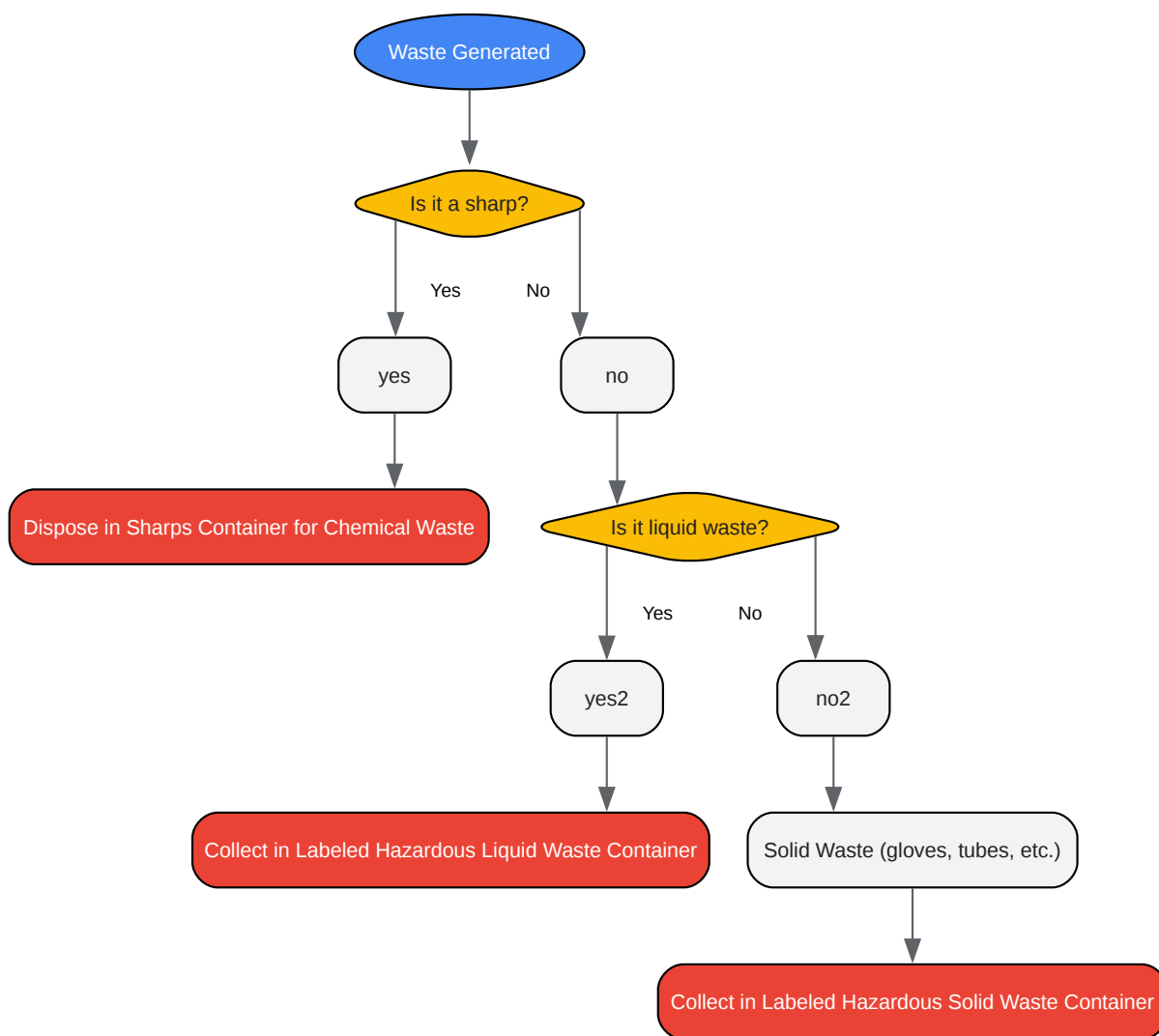
Caption: Experimental Workflow for Handling **UCB-11056**.

Disposal Plan: Waste Management

Proper disposal of **UCB-11056** and associated waste is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid UCB-11056 Waste	Collect in a labeled, sealed container for chemical waste disposal.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated chemical waste container.
Liquid Waste (Solutions containing UCB-11056)	Collect in a sealed, labeled container for hazardous liquid waste disposal.

The following flowchart outlines the decision-making process for the disposal of materials contaminated with **UCB-11056**.



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Caption: Disposal Pathway for **UCB-11056** Contaminated Materials.

Emergency Procedures

In the event of an accidental exposure, immediate action is necessary.

Exposure Type	Immediate Action
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Do NOT induce vomiting. Seek immediate medical attention.

All personnel handling **UCB-11056** must be familiar with the location and use of emergency equipment, including safety showers, eyewash stations, and first aid kits. Any exposure incidents must be reported to the laboratory supervisor immediately.

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References

- 1. medkoo.com [medkoo.com]
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